

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Nitrophenylacetic Acid

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Compound of Interest

Compound Name: 4-Nitrophenylacetic acid

Cat. No.: B359581

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the use of **4-Nitrophenylacetic acid**, ensuring the well-being of laboratory personnel and the integrity of your research.

Operational Plan for Handling 4-Nitrophenylacetic Acid

This step-by-step guide outlines the procedures for the safe handling and disposal of **4-Nitrophenylacetic acid**.

1. Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** Always handle **4-Nitrophenylacetic acid** in a well-ventilated area.^{[1][2]} Use a chemical fume hood to minimize inhalation of dust.
- **Eye and Face Protection:** Wear chemical safety goggles that meet European standard EN 166 or NIOSH-approved standards.^{[3][4]} A face shield may be necessary for splash protection.
- **Hand Protection:** Use protective gloves, such as nitrile rubber, that have been inspected for integrity before use.^[4]

- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure, including a lab coat and closed-toe shoes.[2][3]

2. Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][3]
- Do not breathe dust.[1][3]
- Wash hands thoroughly after handling the compound.[1][3]
- Do not eat, drink, or smoke in the handling area.[2]
- Keep containers securely sealed when not in use.[2]

3. Storage

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][5]

4. Spill Response

- Minor Spills:
 - Wear appropriate PPE.
 - Use dry clean-up procedures to avoid generating dust.[2]
 - Sweep or vacuum up the spilled material and place it in a suitable, labeled container for disposal.[1][2]
 - Wash the spill area with soap and water.[2]
- Major Spills:

- Evacuate the area and alert emergency responders.[2]
- Control personal contact by wearing appropriate protective clothing.[2]
- Prevent the spillage from entering drains or water courses.[2]

5. First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][3] Seek medical attention.[1][3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][3] Seek medical attention if irritation occurs.[2]
- Inhalation: Remove to fresh air.[1][3] If not breathing, give artificial respiration.[1][3] Seek medical attention.[1][3]
- Ingestion: Clean mouth with water and seek medical attention.[1][3] Do not induce vomiting.[6]

6. Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3]
- Do not let the chemical enter the environment.[1]

Physical and Chemical Properties

The following table summarizes key quantitative data for **4-Nitrophenylacetic acid**.

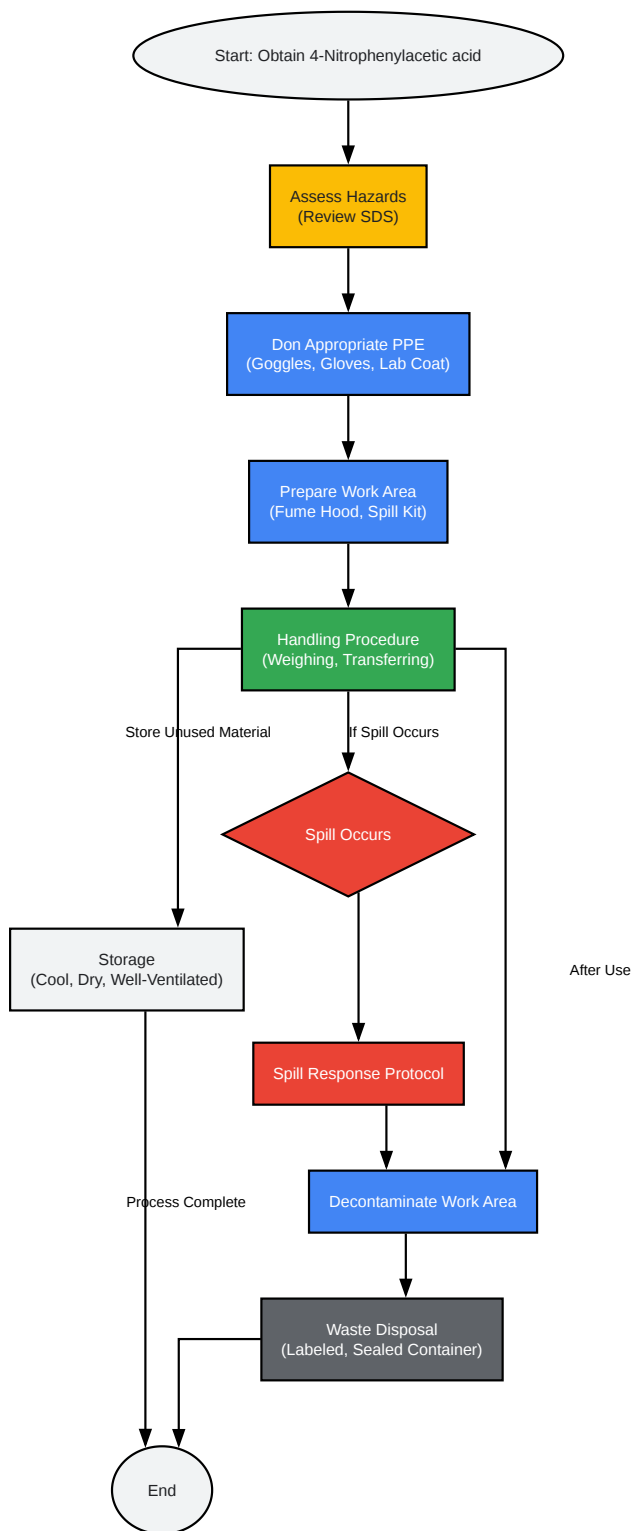
Property	Value
Molecular Formula	C8H7NO4
Molecular Weight	181.15 g/mol [7][8]
Melting Point	152 - 153 °C / 305.6 - 307.4 °F[1]
Appearance	Light yellow powder solid[1][3]
Odor	Odorless[1][3]
Solubility	Water soluble[3]

Experimental Protocols

This document does not cite specific experiments. For detailed methodologies of experiments involving **4-Nitrophenylacetic acid**, please refer to the specific scientific literature and established laboratory protocols relevant to your research.

Safe Handling Workflow

The diagram below illustrates the logical workflow for the safe handling and disposal of **4-Nitrophenylacetic acid**.



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Safe Handling and Disposal Workflow for **4-Nitrophenylacetic Acid**.

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